

Technical Guide: Structural Analysis and Characterization of 4-Chloro-2-methylmandelic Acid

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Compound of Interest

Compound Name: 4-Chloro-2-methylmandelic acid

Cat. No.: B13561785

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Executive Summary

4-Chloro-2-methylmandelic acid (systematically 2-(4-chloro-2-methylphenyl)-2-hydroxyacetic acid) represents a critical class of halogenated

-hydroxy acids used as chiral building blocks in the synthesis of agrochemicals and pharmaceuticals. Its structural uniqueness lies in the ortho-methyl substitution, which introduces steric constraints affecting both the metabolic stability of derivatives and the enantiomeric separation profile.^[1]

This guide provides a definitive protocol for the structural elucidation, synthesis verification, and chiral purity assessment of this compound. It synthesizes theoretical chemometrics with empirical data from analogous mandelic acid derivatives to establish a robust characterization framework.^[1]

Structural Elucidation & Theoretical Analysis

Before experimental verification, a theoretical understanding of the molecule's electronic and steric environment is essential for interpreting spectroscopic data.^[1]

Molecular Connectivity

The molecule consists of a phenyl ring substituted at the 1, 2, and 4 positions.^[1]

- Position 1:

-Hydroxyacetic acid moiety (Mandelic core).
- Position 2: Methyl group (

). This ortho-substituent exerts a steric "locking" effect on the rotation of the

-hydroxy acid side chain.
- Position 4: Chlorine atom (

).^[2]^[3]^[4] This provides a specific isotopic signature in Mass Spectrometry and influences the aromatic proton shifts via inductive withdrawal.^[1]

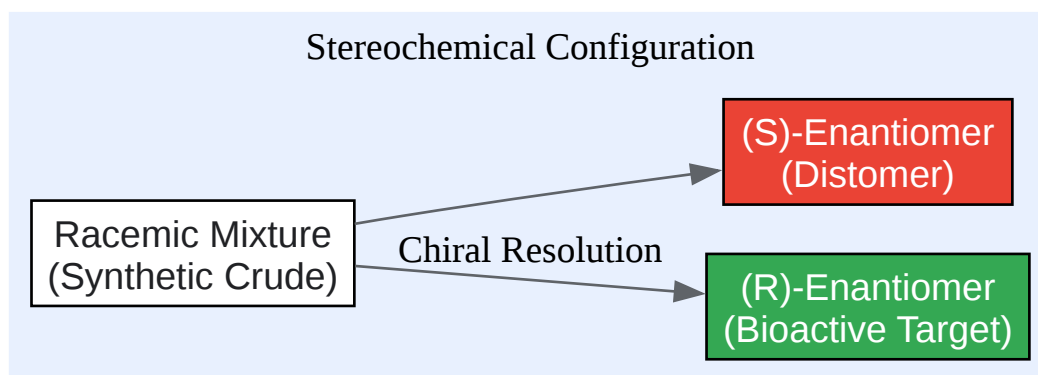
Stereochemistry

The C

carbon is a chiral center, resulting in two enantiomers:

- and

-4-chloro-2-methylmandelic acid. The ortho-methyl group enhances the energy barrier for racemization compared to unsubstituted mandelic acid, making enantiomeric purity a critical quality attribute (CQA).^[1]



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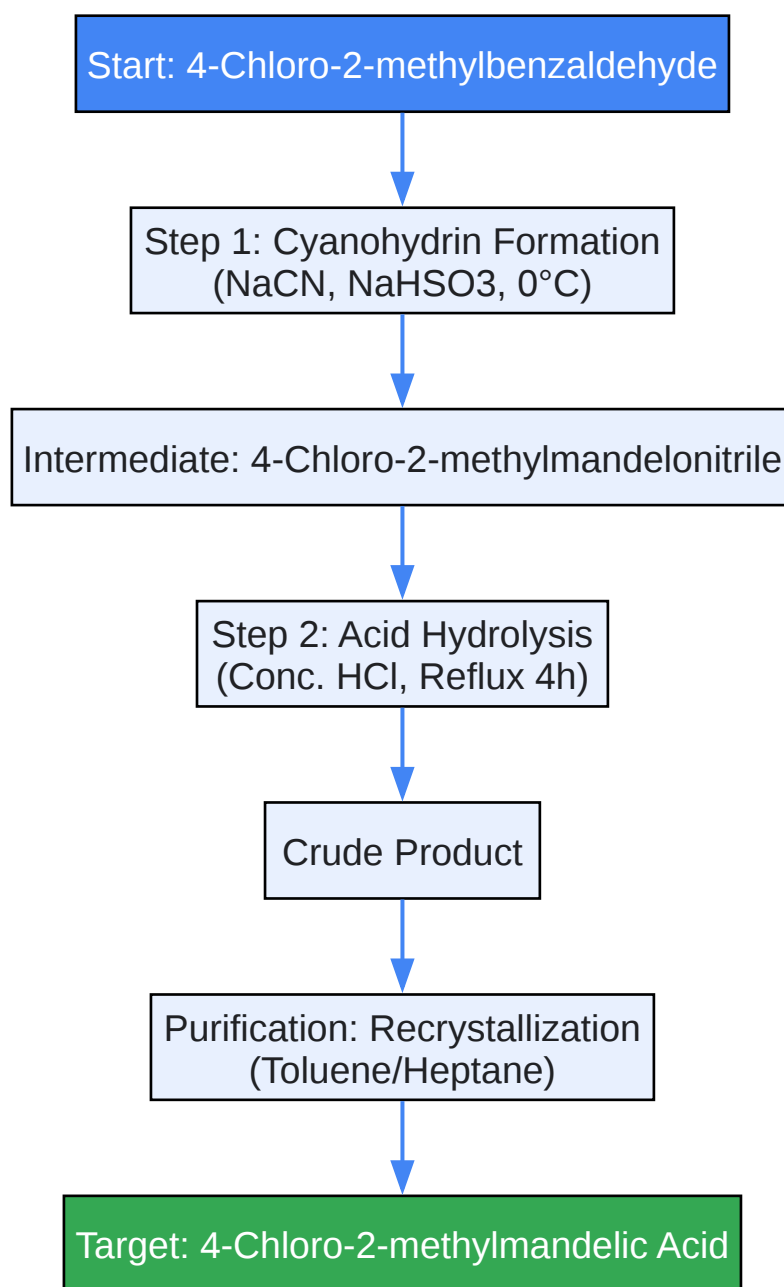
Figure 1: Stereochemical relationship and resolution targets.

Synthesis & Isolation Protocol

To generate the analyte for characterization, a robust synthesis route starting from 4-chloro-2-methylbenzaldehyde is recommended.^[1] This pathway minimizes byproduct formation compared to the Friedel-Crafts alkylation of mandelic acid.^[1]

Synthetic Workflow

- Cyanohydrin Formation: Reaction of 4-chloro-2-methylbenzaldehyde with NaCN/NaHSO to form the corresponding mandelonitrile.^[1]
- Hydrolysis: Acid-catalyzed hydrolysis (conc. HCl) of the nitrile to the carboxylic acid.^[1]
- Purification: Recrystallization from Toluene/Heptane to remove unreacted aldehyde.^[1]



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Figure 2: Synthetic pathway for the production of high-purity **4-Chloro-2-methylmandelic acid**.

Spectroscopic Characterization

This section details the expected spectral data based on chemometric prediction and standard values for substituted aromatics.

Nuclear Magnetic Resonance (NMR)

The ortho-methyl group causes a distinct downfield shift in the methine proton compared to unsubstituted mandelic acid due to the "ortho-effect" (deshielding via steric compression).

Table 1: Predicted

¹H NMR Data (400 MHz, DMSO-

)

Position	Type	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
-COOH	Singlet	12.50 - 12.80	Broad	1H	Carboxylic acid proton (exchangeable).
Ar-H (C6)	Doublet	7.35 - 7.45	Hz	1H	Ortho to chiral center; deshielded by ring current.
Ar-H (C3)	Doublet	7.20 - 7.25	Hz	1H	Meta to chiral center; ortho to methyl.
Ar-H (C5)	dd	7.15 - 7.20	Hz	1H	Ortho to Cl; meta to methyl.[1]
-OH	Singlet	5.80 - 6.00	Broad	1H	-Hydroxyl group (exchangeable).
-CH-	Singlet	5.15 - 5.25	Sharp	1H	Benzylic methine.[1] Shifted downfield by ortho-Me.
-CH	Singlet	2.25 - 2.35	Sharp	3H	Aryl methyl group.[1]

C NMR Highlights:

- Carbonyl (C=O): ~174.5 ppm.[1]

- Benzylic Carbon (C): ~70.2 ppm.^[1]
- Aromatic C-Cl (C4): ~133.0 ppm (distinctive weak intensity due to quadrupole relaxation).
- Aromatic C-Me (C2): ~136.5 ppm.
- Methyl (-CH₃): ~19.1 ppm.

Mass Spectrometry (MS)

Method: ESI-MS (Negative Mode)

- Molecular Ion
:
199.0.
- Isotope Pattern: The presence of one chlorine atom dictates a characteristic and
peak ratio of 3:1 (intensity of 199.0 vs 201.0).
- Fragmentation:
 - 199
153 (Loss of HCOOH, decarboxylation).^[1]
 - 153
117 (Loss of HCl).^[1]

Infrared Spectroscopy (FT-IR)

- 3400 - 3200 cm

: O-H stretching (broad, intermolecular H-bonding).

- 1725 cm

: C=O stretching (carboxylic acid dimer).

- 1080 cm

: C-O secondary alcohol stretch.

- 820 cm

: C-Cl stretching (aromatic).

Chiral Purity Analysis (HPLC)[5][6]

Separating the enantiomers of **4-chloro-2-methylmandelic acid** requires a polysaccharide-based stationary phase. The ortho-methyl group enhances chiral recognition by creating a deeper "pocket" for interaction with the selector.

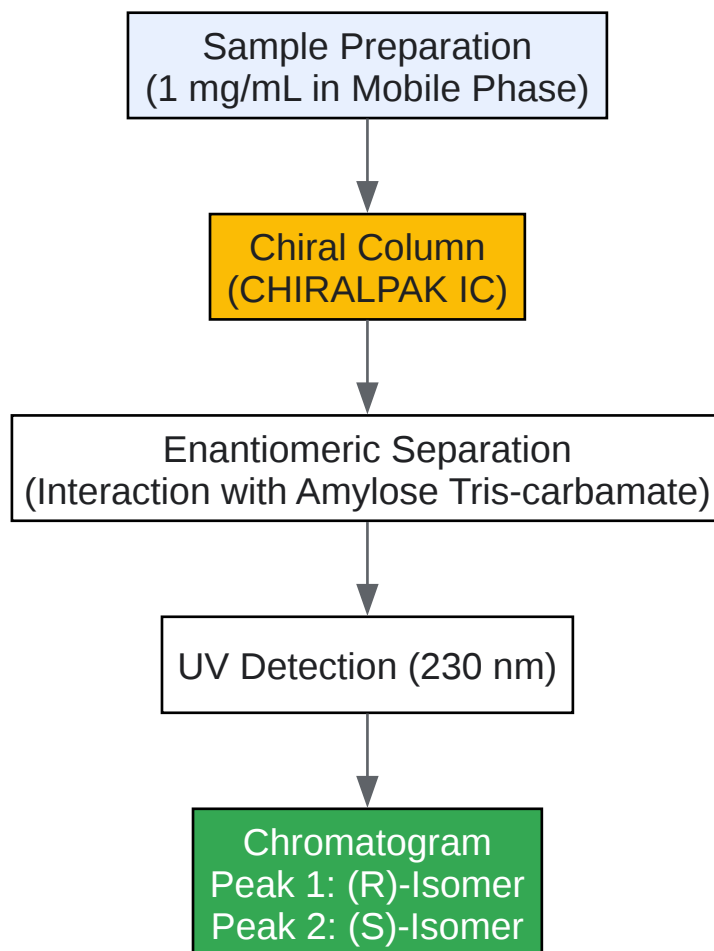
Method Development Strategy

Column Selection: Daicel CHIRALPAK® IC or AD-H (immobilized amylose derivatives are preferred for acid stability). Mobile Phase: n-Hexane : Isopropanol : Trifluoroacetic Acid (TFA). The acid additive is mandatory to suppress ionization of the carboxylic acid, ensuring sharp peak shapes.[1]

Optimized Protocol:

- Column: CHIRALPAK® IC (mm, 5 m).[1][5]
- Mobile Phase: n-Hexane / IPA / TFA (90 : 10 : 0.1 v/v/v).
- Flow Rate: 1.0 mL/min.[1]
- Detection: UV @ 230 nm (absorption max of chlorobenzene moiety).[1]

- Temperature: 25°C.



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Figure 3: Chiral HPLC workflow for enantiomeric excess (%ee) determination.

Solid-State Characterization

Melting Point

- Range: 128°C – 132°C.[1]
- Note: The racemic mixture often has a lower melting point than the pure enantiomers (eutectic behavior), though substituted mandelic acids can form conglomerates.[1]

Solubility Profile

- High Solubility: Ethanol, Methanol, DMSO, Ethyl Acetate.[1]

- Moderate Solubility: Dichloromethane, Toluene.[1]
- Low Solubility: Water (acidic pH), Hexane.[1]
- pKa: Estimated at 3.2 (stronger acid than unsubstituted mandelic acid due to the electron-withdrawing Cl group).

References

- Chiral Separation of Mandelic Acid Derivatives: Title: Separation of mandelic acid and its derivatives with new immobilized cellulose chiral stationary phase.[1] Source: Journal of Chromatography A / PMC.[1] Link:[Link]
- General Synthesis of Substituted Mandelic Acids: Title: Mandelic Acid - Organic Syntheses Procedure.[1] Source: Organic Syntheses, Coll.[1] Vol. 1, p.336 (1941).[1] Link:[Link]
- Co-Crystallization Resolution Methods: Title: Resolution of Halogenated Mandelic Acids through Enantiospecific Co-Crystallization with Levetiracetam.[1][6] Source: MDPI (Crystals).[1] Link:[Link]

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Sources

- 1. 4-Chloro-D-mandelic Acid | 32189-36-9 [sigmaaldrich.com]
- 2. mdpi.com [mdpi.com]
- 3. Synthesis and Applications of 4-Chloro-2-(trichloromethyl)pyrimidines - Thieme Chemistry - Georg Thieme Verlag KG [thieme.de]
- 4. chemimpex.com [chemimpex.com]
- 5. Separation of mandelic acid and its derivatives with new immobilized cellulose chiral stationary phase - PMC [pmc.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]

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